

CAY10580 data interpretation and statistical analysis.

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Compound of Interest

Compound Name: CAY10580

Cat. No.: B593249

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CAY10580: A Comparative Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **CAY10580**, a potent and selective prostaglandin EP4 receptor agonist, with other relevant compounds. The information is presented to facilitate data interpretation and guide experimental design.

Introduction to CAY10580

CAY10580 is a synthetic analog of prostaglandin E2 (PGE2) that exhibits high selectivity for the prostaglandin EP4 receptor, a Gs protein-coupled receptor.^[1] Activation of the EP4 receptor by **CAY10580** leads to the stimulation of adenylyl cyclase and a subsequent increase in intracellular cyclic adenosine monophosphate (cAMP) levels.^[1] This signaling pathway is implicated in a variety of physiological processes, including bone formation, inflammation, and cardiovascular function.

Comparative Analysis of EP4 Receptor Ligands

The performance of **CAY10580** is best understood in the context of other molecules that interact with the EP4 receptor. This section provides a quantitative comparison with a structurally similar EP4 agonist, CAY10598, and a selective EP4 antagonist, L-161,982.

Table 1: Comparison of Binding Affinities (K_i) for Prostaglandin EP Receptors

Compound	EP4 (nM)	EP1 (nM)	EP2 (nM)	EP3 (nM)
CAY10580	35	>3000	>2000	>3000
L-161,982	24	17000	23000	1900

Data for **CAY10580** from Cayman Chemical product information.[\[1\]](#) Data for L-161,982 from Cayman Chemical product information.[\[2\]](#)

Table 2: In Vitro and In Vivo Effects of **CAY10580** and a Comparator

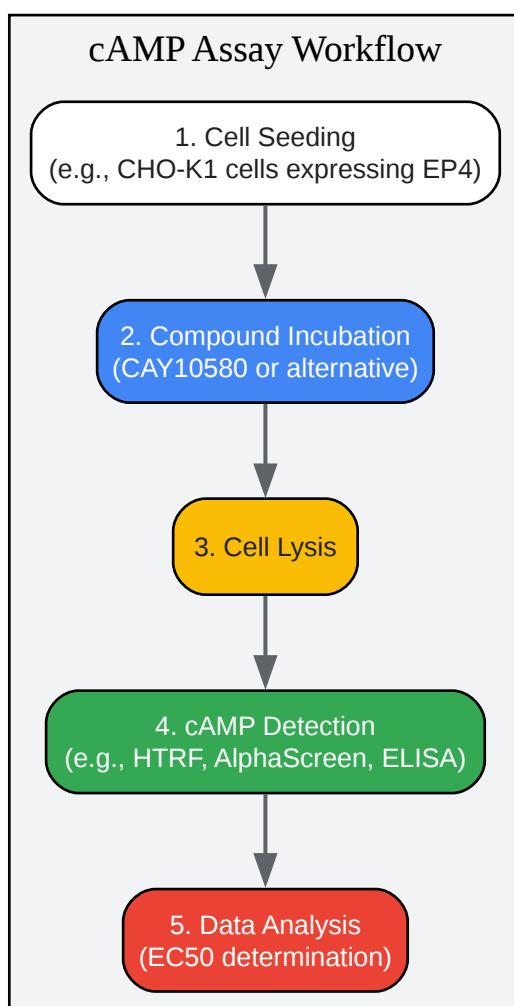
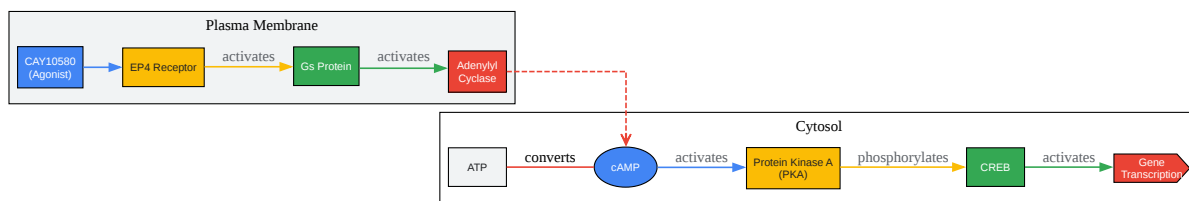
Compound	Assay	Model System	Observed Effect
CAY10580	AQP2 Membrane Abundance	MDCK cells	Increased apical membrane abundance of AQP2
CAY10580	Hypercholesterolemia	High-fat diet-fed mice	Prevention of diet-induced hypercholesterolemia
L-161,982	PGE2-induced cell proliferation	HCA-7 colon cancer cells	Blockade of PGE2-stimulated cell proliferation

Signaling Pathway and Experimental Workflows

To aid in experimental design and data interpretation, the following diagrams illustrate the key signaling pathway and a general workflow for a common assay used to characterize **CAY10580** and its alternatives.

Prostaglandin EP4 Receptor Signaling Pathway

The binding of an agonist like **CAY10580** to the EP4 receptor initiates a cascade of intracellular events, primarily through the Gs-protein/cAMP pathway.



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References

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